

# 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride molecular weight

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## Compound of Interest

**Compound Name:** 1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride

**Cat. No.:** B154166

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An In-depth Technical Guide on **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride**

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride**, a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identity and Molecular Structure

**1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride** is a heterocyclic compound featuring a pyrazole ring. The pyrazole ring is substituted with a methyl group at the first position, a trifluoromethyl group at the third position, and a carbonyl chloride group at the fourth position.

Molecular Formula:  $C_6H_4ClF_3N_2O$  [1]

Molecular Weight: 212.56 g/mol [1]

The structural formula of the compound is depicted in the following diagram:

Caption: Chemical structure of **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride**.

## Physicochemical Properties

A summary of the key quantitative data for **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride** is presented in the table below. This allows for a straightforward comparison of its fundamental properties.

Property	Value	Unit
Molecular Weight	212.56	g/mol
Molecular Formula	C <sub>6</sub> H <sub>4</sub> ClF <sub>3</sub> N <sub>2</sub> O	-
CAS Number	126674-98-4	-

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The atomic weights used for this calculation are the standard atomic weights of the elements.

Atomic Weights of Constituent Elements:

Element	Symbol	Atomic Weight ( g/mol )
Carbon	C	12.011[2][3]
Hydrogen	H	1.008[4][5][6]
Chlorine	Cl	35.45[7][8][9]
Fluorine	F	18.998[10][11][12]
Nitrogen	N	14.007[13][14][15]
Oxygen	O	15.999[16][17][18][19]

Calculation:

The molecular weight is calculated as follows:

$$\begin{aligned} & (\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + \\ & (\text{Number of Cl atoms} \times \text{Atomic weight of Cl}) + (\text{Number of F atoms} \times \text{Atomic weight of F}) + \\ & (\text{Number of N atoms} \times \text{Atomic weight of N}) + (\text{Number of O atoms} \times \text{Atomic weight of O}) \\ & = (6 \times 12.011) + (4 \times 1.008) + (1 \times 35.45) + (3 \times 18.998) + (2 \times 14.007) + (1 \times 15.999) = 72.066 \\ & + 4.032 + 35.45 + 56.994 + 28.014 + 15.999 = 212.555 \text{ g/mol} \end{aligned}$$

This calculated value is consistent with the reported molecular weight of 212.56 g/mol .[\[1\]](#)

## Experimental Protocols

The determination of the molecular weight of a compound like **1-methyl-3-(trifluoromethyl)-1H-pyrazole-4-carbonyl chloride** is typically achieved through mass spectrometry.

General Mass Spectrometry Workflow:



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